

Personal protective equipment for handling DC-6-14

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Compound of Interest

Compound Name: DC-6-14

Cat. No.: B6599469

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Essential Safety and Handling Guide for DC-6-14

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the cationic lipid **DC-6-14** (O,O'-ditetradecanoyl-N-(α -trimethylammonioacetyl)diethanolamine chloride), including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans.

Chemical and Physical Properties

A summary of the key properties of **DC-6-14** is provided in the table below for quick reference.

Property	Value
Molecular Formula	C37H73ClN2O5
Formula Weight	661.45
Purity	>99%
CAS Number	107086-76-0
Storage Temperature	-20°C
Stability	1 Year
Appearance	Not specified
Hygroscopic	No
Light Sensitive	No

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **DC-6-14** to minimize exposure and ensure personal safety.

Protection Type	Recommended Equipment
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and other protective clothing as necessary to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is recommended.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **DC-6-14** and ensuring a safe laboratory environment.

Handling:

- Avoid contact with eyes, skin, and clothing.[\[1\]](#)[\[2\]](#)
- Avoid inhalation of dust or aerosols.[\[1\]](#)
- Use only in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.

Storage:

- Store at -20°C.
- Keep the container tightly sealed in a cool, well-ventilated area.
- Protect from direct sunlight and sources of ignition.

Accidental Release Measures

In the event of a spill or accidental release, follow these procedures to mitigate the situation safely.

Personal Precautions:

- Wear full personal protective equipment, including respiratory protection.
- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Avoid breathing vapors, mist, dust, or gas.

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains or watercourses.

Methods for Cleaning Up:

- Wipe, scrape, or soak up the spill with an inert material.
- Place the material in a suitable container for disposal.
- Wash the spill area with detergent and water.

First-Aid Measures

In case of exposure, immediate medical attention is crucial. Follow these first-aid guidelines:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR). Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and shoes. Rinse the affected skin area thoroughly with large amounts of water. Call a physician.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician.

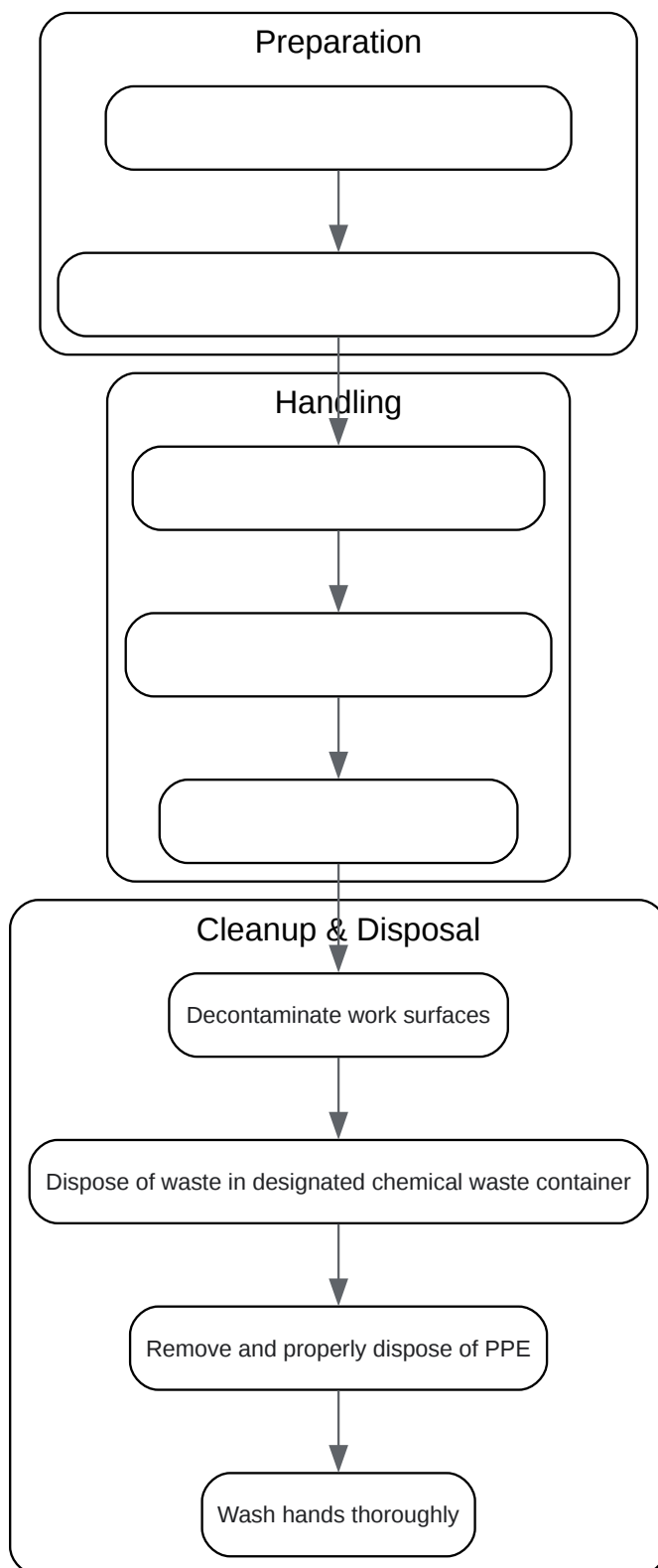
Disposal Considerations

Dispose of **DC-6-14** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. It is the responsibility of the waste generator to

determine the toxicity and physical properties of the material generated to determine the proper waste classification and disposal methods.

Experimental Workflow: Handling DC-6-14

The following diagram illustrates the standard workflow for safely handling **DC-6-14** in a laboratory setting, from preparation to disposal.



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Standard Operating Procedure for Handling **DC-6-14**

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References

- 1. dcchemicals.com [dcchemicals.com]
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